

A Comparative Guide to the Experimental Determination of Propane's Heat of Combustion

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Propane

Cat. No.: B168953

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of experimental data on the heat of combustion of **propane**. It includes detailed methodologies for key experimental techniques and a structured comparison of reported values, intended to support research and development activities where precise thermochemical data is crucial.

Data Presentation: Heat of Combustion of Propane

The following table summarizes various experimentally determined and standard values for the molar enthalpy of combustion of **propane** (C_3H_8). These values represent the heat released when one mole of **propane** undergoes complete combustion under standard conditions.

Source/Method	Reported Heat of Combustion (kJ/mol)	Notes
Standard Enthalpy of Combustion[1][2]	-2220	Commonly cited standard value for complete combustion.
Higher Heating Value[3]	-2219.2 ± 0.5	Products are returned to standard state (liquid water).
Calorimetric Determination (Rossini, 1934)[4]	-2219.57 ± 0.51	A historical, precise calorimetric measurement.
Lower Heating Value[3]	-2043.455	Products (including water vapor) do not return to standard state.
Calculated from Standard Enthalpies of Formation[5][6]	-2219	Calculated using Hess's Law.

Experimental Protocols

Precise determination of the heat of combustion of gaseous fuels like **propane** relies on well-controlled calorimetric methods. The two primary techniques are bomb calorimetry and flame calorimetry.

Bomb Calorimetry (Constant Volume)

Bomb calorimetry is a technique used to measure the heat of combustion of a sample at a constant volume.[7] The sample is combusted in a high-pressure oxygen environment within a sealed container (the "bomb"). The heat released is absorbed by a surrounding water bath, and the temperature change of the water is used to calculate the heat of combustion.[8]

Methodology:

- **Sample Preparation:** A known mass of a combustible substance (often a liquid or solid standard like benzoic acid for calibration, or a contained gaseous sample for direct measurement) is placed in a crucible inside the bomb.

- **Assembly and Pressurization:** The bomb is sealed and then pressurized with pure oxygen to a high pressure (typically 20-30 atm) to ensure complete combustion.
- **Calorimeter Setup:** The bomb is placed in a calorimeter bucket containing a precisely measured quantity of water. The bucket is housed within an insulating jacket to minimize heat exchange with the surroundings. A stirrer ensures uniform temperature distribution in the water, and a high-precision thermometer records the temperature.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through a fuse wire. The temperature of the water in the bucket is recorded at regular intervals before, during, and after combustion until a stable final temperature is reached.
- **Calculation:** The heat of combustion is calculated from the observed temperature rise, the heat capacity of the calorimeter system (determined by calibrating with a substance of known heat of combustion), and the mass of the sample. Corrections are applied for the heat released by the fuse wire and any side reactions, such as the formation of nitric acid from residual nitrogen in the bomb.

Simple Flame Calorimetry (Constant Pressure)

For gaseous fuels like **propane**, a simpler, constant-pressure calorimetry experiment can be performed. This method involves burning the gas in a controlled manner and transferring the heat to a known mass of water.

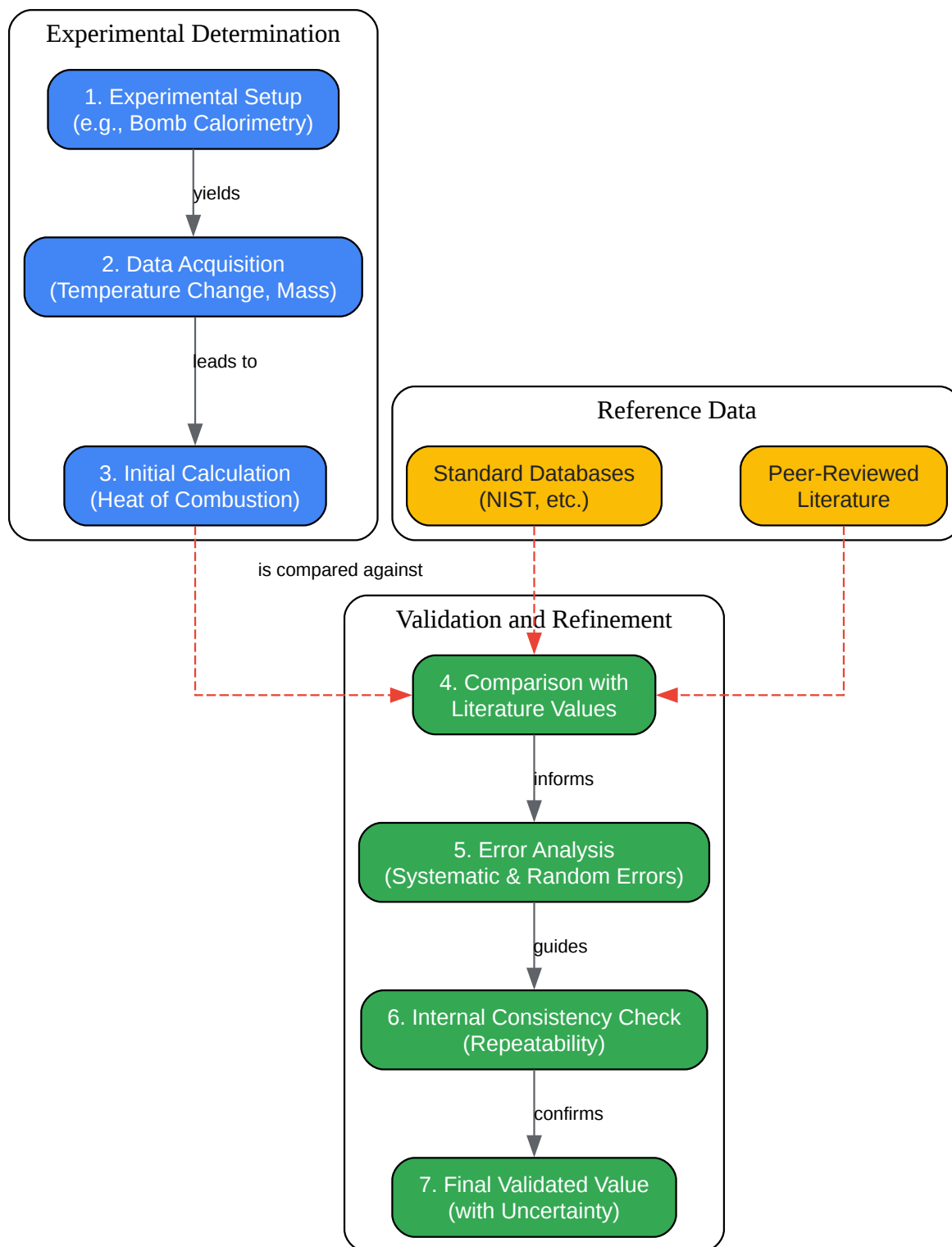
Methodology:

- **Apparatus Setup:** A known volume of water is placed in a copper can or calorimeter. A thermometer is suspended in the water to record the temperature. The initial temperature of the water is recorded.
- **Fuel Measurement:** A burner containing **propane** is weighed to determine its initial mass.
- **Combustion and Heat Transfer:** The **propane** burner is lit and placed under the calorimeter. The flame is adjusted to heat the water. The water is stirred continuously to ensure an even temperature distribution.

- **Data Collection:** The combustion is allowed to proceed until a significant temperature rise in the water (e.g., 20-30°C) is observed. The flame is then extinguished, and the final, highest temperature of the water is recorded. The **propane** burner is immediately re-weighed to determine the mass of **propane** consumed.
- **Calculation:** The heat absorbed by the water is calculated using the formula $q = mc\Delta T$, where 'm' is the mass of the water, 'c' is the specific heat capacity of water, and ' ΔT ' is the change in temperature.^[9] The molar enthalpy of combustion is then determined by dividing the heat absorbed by the number of moles of **propane** burned. It is important to note that this method is prone to significant heat loss to the surroundings, often resulting in a less exothermic value than the standard.^[10]

Cross-Validation of Experimental Data

The following diagram illustrates the logical workflow for the cross-validation of experimental data on **propane**'s heat of combustion. This process ensures the reliability and accuracy of the obtained values.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. brainly.com [brainly.com]
- 2. ME 354 Lab - Bomb Calorimeter Experiment [www2.latech.edu]
- 3. Propane - Wikipedia [en.wikipedia.org]
- 4. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 5. youtube.com [youtube.com]
- 6. wyzant.com [wyzant.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. Exploring the Science of Heat: Understanding Combustion Through Bomb Calorimetry - Aimil Corporate Blog [aimil.com]
- 9. Example of Enthalpy Change Calculation - Propane Combustion [surfguppy.com]
- 10. savemyexams.com [savemyexams.com]
- To cite this document: BenchChem. [A Comparative Guide to the Experimental Determination of Propane's Heat of Combustion]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b168953#cross-validation-of-experimental-data-on-propane-s-heat-of-combustion]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com